

In-Depth Technical Guide: Health and Safety of Vinylboronic Acid Dibutyl Ester

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Compound of Interest

Compound Name: *Vinylboronic acid dibutyl ester*

Cat. No.: B1346348

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **Vinylboronic acid dibutyl ester** (CAS No. 6336-45-4), a reagent commonly used in vinylation and Suzuki coupling reactions.^{[1][2][3]} The following sections detail the physical and chemical properties, known hazards, handling procedures, and emergency measures associated with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Vinylboronic acid dibutyl ester** is presented in Table 1. This data is essential for the safe handling, storage, and use of the substance in a laboratory setting.

Table 1: Physical and Chemical Properties of **Vinylboronic acid dibutyl ester**

Property	Value
CAS Number	6336-45-4
Molecular Formula	C ₁₀ H ₂₁ BO ₂
Molecular Weight	184.08 g/mol [1] [2] [4]
Appearance	Clear, colorless to almost colorless liquid
Boiling Point	35-40 °C at 0.1 atm [1] [4]
Density	0.835 g/mL at 25 °C [1] [4]
Refractive Index	n _{20/D} 1.4180 [1] [4]
Flash Point	67.2 °C (153.0 °F) [1] [4]
Stabilizer	Typically contains 2-3 wt. % phenothiazine to prevent polymerization [1] [4]

Hazard Identification and Classification

Vinylboronic acid dibutyl ester is classified as a hazardous substance.[\[1\]](#)[\[4\]](#) A summary of its hazard classifications according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is provided in Table 2.

Table 2: GHS Hazard Classification for **Vinylboronic acid dibutyl ester**

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[1][4]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][4]
Eye Irritation	2	H319: Causes serious eye irritation.[1][4]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][4][5]
Hazardous to the Aquatic Environment, Chronic Hazard	2	H411: Toxic to aquatic life with long lasting effects.[1][4]

Signal Word: Warning[1][4]

Hazard Pictograms:

- GHS07 (Exclamation Mark): Indicates skin and eye irritation, skin sensitization, and respiratory tract irritation.[1]
- GHS09 (Environment): Indicates that the substance is hazardous to the aquatic environment.[1]

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **Vinylboronic acid dibutyl ester** are not readily available in the public domain, the following are generalized experimental protocols for the types of hazards identified.

Skin Irritation and Corrosion

Standardized tests, such as the OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion), are typically used.

Methodology Overview:

- **Test System:** Healthy young adult albino rabbits are commonly used.
- **Procedure:** A small amount of the test substance (0.5 mL for liquids) is applied to a small patch of shaved skin. The application site is then covered with a gauze patch and wrapping.
- **Observation:** After a 4-hour exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction). The mean scores are used to classify the substance's irritation potential.

Eye Irritation and Corrosion

The OECD Test Guideline 405 (Acute Eye Irritation/Corrosion) is the standard method.

Methodology Overview:

- **Test System:** Healthy young adult albino rabbits are typically used.
- **Procedure:** A small amount of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after instillation. Observations are made for corneal opacity, iritis, conjunctival redness, and chemosis (swelling).
- **Scoring:** The ocular reactions are scored based on a standardized system. The scores determine the irritation classification.

Skin Sensitization

The Local Lymph Node Assay (LLNA), as described in OECD Test Guideline 429, is a common method.

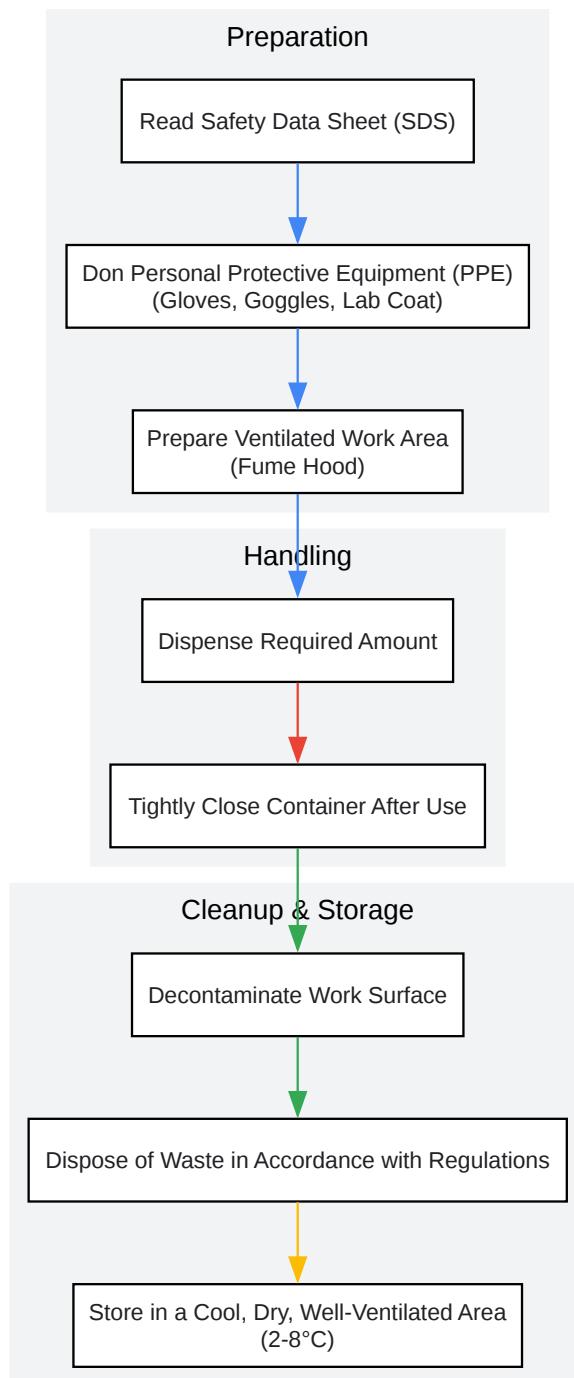
Methodology Overview:

- Test System: Mice are used for this assay.
- Procedure: The test substance is applied to the dorsal surface of the mouse's ears for three consecutive days.
- Mechanism: If the substance is a sensitizer, it will induce the proliferation of lymphocytes in the lymph node draining the application site.
- Measurement: On day 5, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected, which is incorporated into the DNA of proliferating cells. The level of radioactivity in the lymph node cells is measured and compared to control animals. A stimulation index is calculated to determine the sensitization potential.

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Workflow for Safe Handling of Vinylboronic acid dibutyl ester

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **Vinylboronic acid dibutyl ester**.**

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If inhalation risk is high, use a NIOSH-approved respirator with an appropriate cartridge.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[4\]](#)
- The recommended storage temperature is 2-8°C.[\[1\]](#)[\[4\]](#)
- It is a combustible liquid, so it should be stored away from heat, sparks, and open flames.[\[1\]](#)[\[4\]](#)

First-Aid Measures

In case of exposure, follow these first-aid procedures:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation or an allergic reaction develops.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire-Fighting and Accidental Release Measures

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible liquid. Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release

- Personal Precautions: Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Wear appropriate PPE.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains, as it is toxic to aquatic life.[1][4]
- Containment and Cleanup: Absorb with an inert material (e.g., sand, earth) and place in a suitable container for disposal.

Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[6] Contains a stabilizer to prevent polymerization.[1][4]
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents, strong acids.[6][7]
- Hazardous Decomposition Products: Carbon oxides and boron oxides may be formed during combustion.[7]

Toxicological Information

As previously mentioned, specific quantitative toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **Vinylboronic acid dibutyl ester** are not readily

available in the public domain. The primary known toxicological effects are:

- Skin Irritation: Causes skin irritation.[1][4][5]
- Eye Irritation: Causes serious eye irritation.[1][4][5]
- Skin Sensitization: May cause an allergic skin reaction.[1][4][5]
- Respiratory Irritation: May cause respiratory irritation.[1][4][5]
- Target Organs: The respiratory system is a target organ for this substance.[1][4]

Ecological Information

- Toxicity to Aquatic Life: Classified as toxic to aquatic life with long-lasting effects.[1][4]
Specific ecotoxicity data is not available.
- Persistence and Degradability: No data available.
- Bioaccumulative Potential: No data available.
- Mobility in Soil: No data available.

Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow it to enter the environment.

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